

# Feretoside in Cell Culture: Application Notes and Protocols for Researchers

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## Compound of Interest

Compound Name: *Feretoside*

Cat. No.: *B113735*

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## Introduction

**Feretoside**, an iridoid glycoside identified by the CAS number 27530-67-2 and also known by its synonyms Scandoside methyl ester and 6-beta-Hydroxygeniposide, is a phytochemical found in the bark of *Eucommia ulmoides*. Emerging research has identified **Feretoside** as an inducer of Heat Shock Factor 1 (HSF1), a critical transcription factor in the cellular stress response. This positions **Feretoside** as a compound of interest for studies related to cytoprotection, protein homeostasis, and the modulation of cellular responses to stress. These application notes provide an overview of **Feretoside**'s known biological activity and offer detailed protocols for its use in cell culture studies.

## Known Biological Activity and Quantitative Data

The primary reported biological activity of **Feretoside** is the induction of HSF1. HSF1 is a key regulator of the heat shock response, which plays a crucial role in protecting cells from various stressors by upregulating the expression of heat shock proteins (HSPs). These HSPs function as molecular chaperones, assisting in protein folding, preventing protein aggregation, and targeting damaged proteins for degradation.

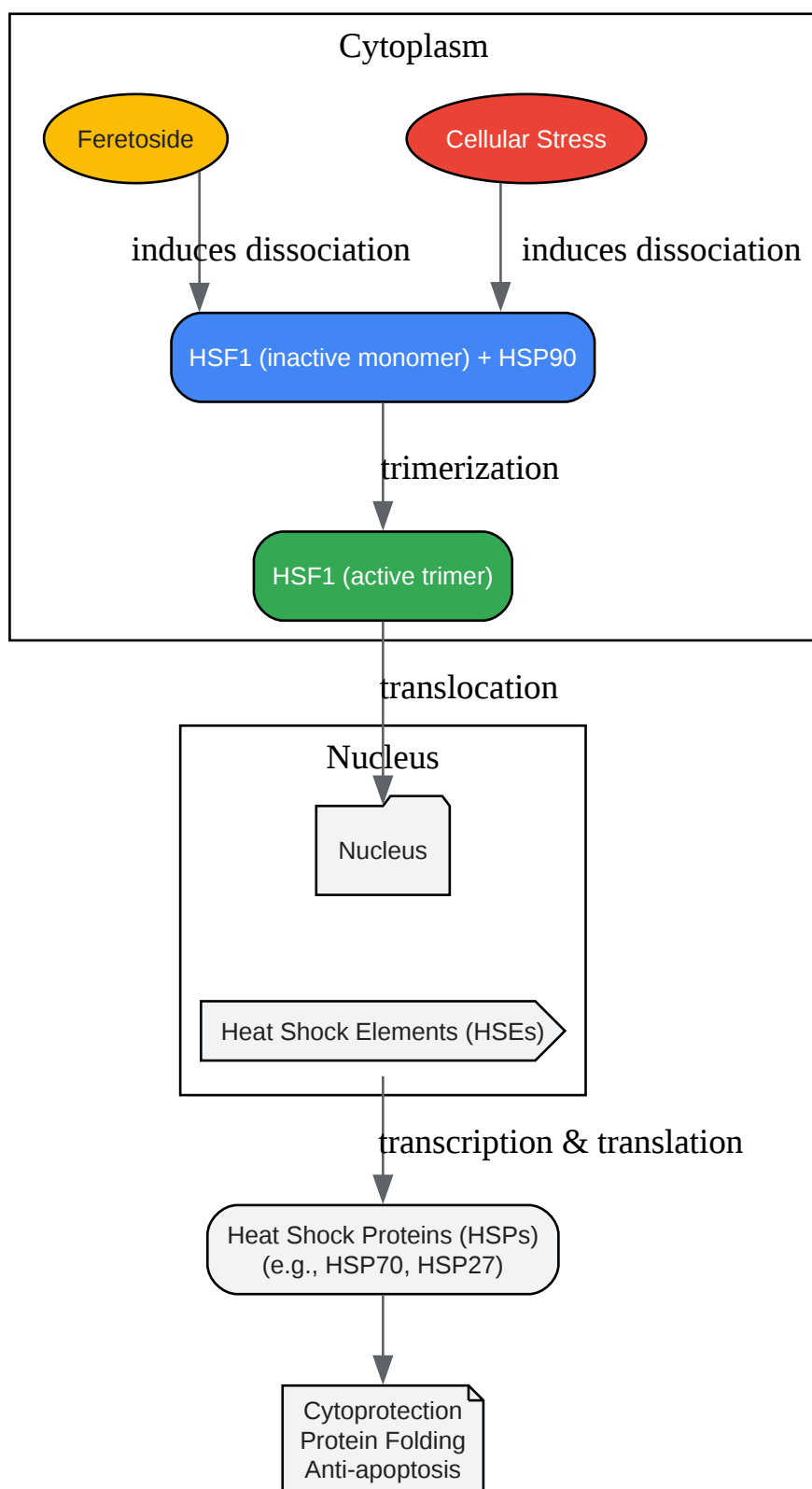
Quantitative data on the bioactivity of **Feretoside** is currently limited in publicly available literature. The following table summarizes the available data.

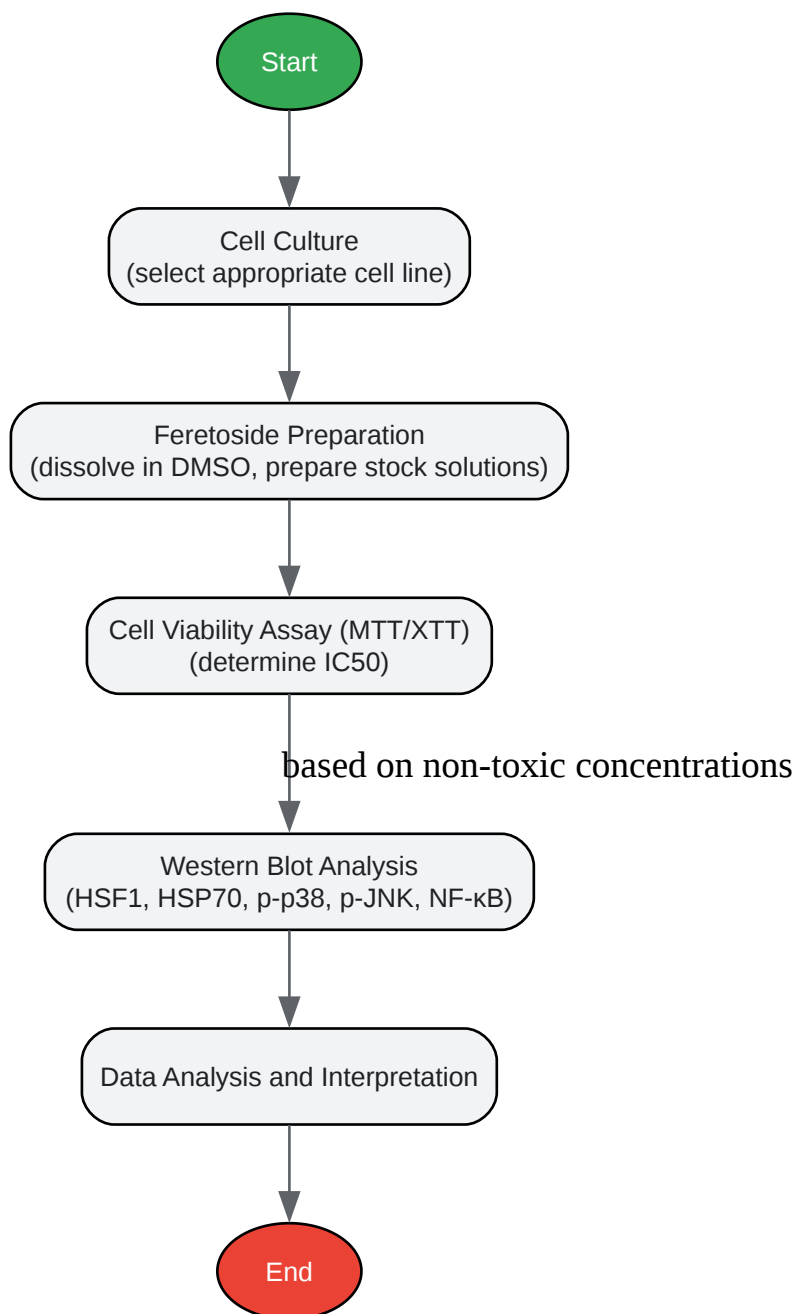
Compound	Cell Line	Assay	Concentration	Result
Feretoside	Not Specified	HSF1 Expression	3 $\mu$ M	1.153-fold increase in HSF1 expression <sup>[1]</sup>

## Signaling Pathways

### HSF1 Activation Pathway

Under normal physiological conditions, HSF1 is maintained in an inactive monomeric state in the cytoplasm through its association with HSPs such as HSP90. Upon cellular stress, or induction by a small molecule like **Feretoside**, this complex dissociates. HSF1 then trimerizes, translocates to the nucleus, and binds to heat shock elements (HSEs) in the promoter regions of its target genes, leading to the transcription of HSPs.





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## References

- 1. Feretoside | CAS:27530-67-2 | Manufacturer ChemFaces [chemfaces.com]
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